

# 3-Chloro-2-fluorocinnamic acid molecular structure

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## Compound of Interest

Compound Name: 3-Chloro-2-fluorocinnamic acid

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An In-Depth Technical Guide to the Molecular Structure of **3-Chloro-2-fluorocinnamic Acid**

## Authored by a Senior Application Scientist

This guide provides a comprehensive examination of the molecular architecture of **3-chloro-2-fluorocinnamic acid**, a halogenated derivative of the versatile cinnamic acid scaffold.

Designed for researchers and professionals in drug discovery and medicinal chemistry, this document synthesizes structural data, spectroscopic insights, and synthetic protocols to offer a holistic understanding of this compound. The strategic placement of chloro and fluoro substituents on the phenyl ring creates a unique electronic and steric profile, making it a compound of interest for developing novel therapeutic agents. Cinnamic acid and its analogues have a well-documented history in medicinal chemistry, exhibiting a wide range of pharmacological activities including anti-tumor, anti-inflammatory, and antimicrobial effects.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> This guide will elucidate the foundational chemical principles of the title compound, providing the technical basis for its further exploration.

## Core Molecular Structure and Physicochemical Properties

**3-Chloro-2-fluorocinnamic acid** is a synthetic organic compound built upon a cinnamic acid backbone. Its structure is characterized by a phenyl ring connected to a propenoic acid moiety. The defining features are the halogen substituents on the aromatic ring: a chlorine atom at the 3-position and a fluorine atom at the 2-position.[4] The molecular formula is  $C_9H_6ClFO_2$ , with a corresponding molecular weight of approximately 200.60 g/mol .[4][5][6]

The presence of the double bond in the propenoic acid side chain gives rise to geometric isomerism. The thermodynamically more stable and commonly synthesized form is the (E)-isomer, or trans-isomer, where the phenyl ring and the carboxylic acid group are on opposite sides of the double bond. This configuration minimizes steric hindrance.[7]

## Visualizing the Core Structure

Caption: 2D structure of (E)-3-chloro-2-fluorocinnamic acid.

## Physicochemical Data Summary

The physical and chemical properties of a compound are critical for its handling, formulation, and biological activity. The halogenation of the phenyl ring significantly influences these parameters compared to unsubstituted cinnamic acid.

| Property          | Value                                                                                                     | Source(s) |
|-------------------|-----------------------------------------------------------------------------------------------------------|-----------|
| CAS Number        | 261762-62-3                                                                                               | [4][6]    |
| Molecular Formula | $C_9H_6ClFO_2$                                                                                            | [4]       |
| Molecular Weight  | 200.60 g/mol                                                                                              | [6]       |
| Physical Form     | Solid, powder                                                                                             |           |
| Solubility        | Generally insoluble in water; soluble in polar organic solvents such as DMSO, ethanol, and ethyl acetate. | [4]       |
| InChI Key         | OJNDJHBNODEMSG-SNAWJCMRSA-N                                                                               | [7]       |

## Predicted Spectroscopic Profile for Structural Elucidation

The definitive confirmation of the molecular structure of **3-chloro-2-fluorocinnamic acid** relies on a combination of spectroscopic techniques. The following profile is based on established principles of NMR, IR, and mass spectrometry, providing a self-validating system for structural verification.

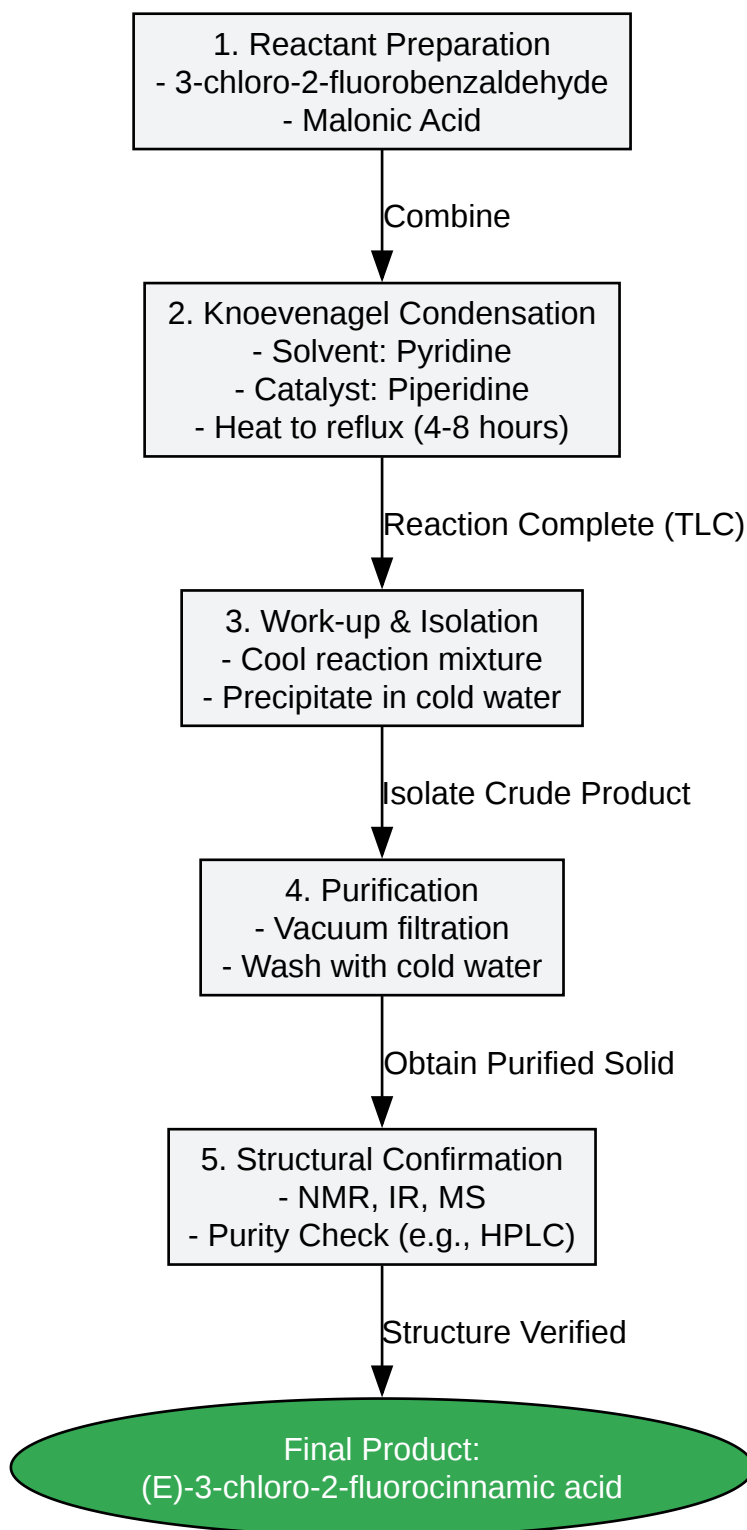
- **$^1\text{H}$  NMR Spectroscopy:** The proton NMR spectrum is highly informative.
  - **Carboxylic Acid Proton (-COOH):** A very broad singlet is anticipated far downfield, typically above 12 ppm. Its breadth is due to hydrogen bonding and chemical exchange.<sup>[4]</sup>
  - **Alkene Protons (-CH=CH-):** The two vinylic protons will appear as a pair of doublets, a characteristic AX system. The proton alpha to the carbonyl group will be further downfield than the proton adjacent to the phenyl ring. Their large coupling constant ( $J \approx 16$  Hz) is diagnostic of the (E)- or trans-configuration.
  - **Aromatic Protons:** The substituted phenyl ring contains three protons, which will produce a complex multiplet pattern in the aromatic region (typically 7.2-7.8 ppm) due to spin-spin coupling between them and with the fluorine atom.<sup>[4]</sup>
- **Infrared (IR) Spectroscopy:** IR spectroscopy identifies key functional groups.
  - **O-H Stretch:** A very broad absorption band from approximately 2500 to 3300  $\text{cm}^{-1}$  is characteristic of the hydrogen-bonded carboxylic acid hydroxyl group.
  - **C=O Stretch:** A strong, sharp absorption peak around 1680-1710  $\text{cm}^{-1}$  corresponds to the carbonyl stretch of the conjugated carboxylic acid.
  - **C=C Stretches:** Peaks around 1625-1640  $\text{cm}^{-1}$  are expected for the alkene double bond, and absorptions in the 1450-1600  $\text{cm}^{-1}$  range are typical for the aromatic ring.
  - **C-Cl and C-F Stretches:** Absorptions corresponding to the carbon-halogen bonds will be present in the fingerprint region (typically 1000-1400  $\text{cm}^{-1}$  for C-F and 600-800  $\text{cm}^{-1}$  for C-Cl).

- Mass Spectrometry (MS): MS provides the molecular weight and fragmentation pattern.
  - Molecular Ion Peak  $[M]^+$ : The mass spectrum will show a molecular ion peak corresponding to the molecular weight (200.6 g/mol). A characteristic isotopic pattern will be observed due to the presence of chlorine ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$  in an approximate 3:1 ratio), resulting in an  $[M]^+$  peak and an  $[M+2]^+$  peak.
  - Fragmentation: Common fragmentation pathways include the loss of the hydroxyl group ( $-\text{OH}$ ), the carboxyl group ( $-\text{COOH}$ ), and cleavage of the propenoic acid chain.

## Synthesis and Structural Confirmation Workflow

The most direct and widely used method for synthesizing **3-chloro-2-fluorocinnamic acid** is the Knoevenagel condensation.<sup>[4]</sup> This reaction involves the base-catalyzed condensation of an aldehyde (3-chloro-2-fluorobenzaldehyde) with a compound containing an active methylene group (malonic acid). The choice of reactants and catalysts directly validates the final structure. Pyridine serves as both the solvent and the base, while a catalytic amount of piperidine enhances the reaction rate.<sup>[4]</sup>

## Synthesis Workflow Diagram



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Caption: General workflow for the synthesis and purification of **3-chloro-2-fluorocinnamic acid**.

## Detailed Experimental Protocol: Knoevenagel Condensation

This protocol describes a self-validating procedure where successful execution and subsequent analytical confirmation affirm the target molecular structure.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-chloro-2-fluorobenzaldehyde (1.0 equivalent) and malonic acid (1.2 equivalents) in pyridine. Pyridine acts as both a basic catalyst and the solvent.[\[4\]](#)
- **Catalyst Addition:** Add a catalytic amount of piperidine (e.g., 0.1 equivalents) to the reaction mixture. The use of a secondary amine like piperidine is known to accelerate this type of condensation.[\[4\]](#)
- **Reaction:** Heat the mixture to reflux and maintain this temperature for several hours (typically 4-8 hours). The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC) until the starting aldehyde is consumed.
- **Work-up and Isolation:** After completion, allow the reaction mixture to cool to room temperature. Slowly pour the cooled mixture into a beaker containing cold water or a dilute acid solution (e.g., HCl) to neutralize the pyridine and precipitate the product.[\[4\]](#)
- **Purification:** Collect the crude solid product by vacuum filtration. Wash the solid thoroughly with cold water to remove residual salts and pyridine hydrochloride. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure **3-chloro-2-fluorocinnamic acid**.
- **Characterization:** Dry the purified product and confirm its identity and purity using the spectroscopic methods outlined in the previous section (NMR, IR, MS) and melting point analysis.

## Significance in Drug Development

The specific structural modifications on the **3-chloro-2-fluorocinnamic acid** scaffold are not arbitrary. The introduction of halogen atoms is a common and effective strategy in medicinal chemistry to modulate a molecule's pharmacokinetic and pharmacodynamic properties.[\[3\]](#)

- Fluorine: The 2-fluoro substituent is a small, highly electronegative atom. Its inclusion can enhance metabolic stability by blocking potential sites of oxidation, increase binding affinity through favorable electrostatic interactions, and alter the acidity (pKa) of the nearby carboxylic acid group.
- Chlorine: The 3-chloro substituent is larger and more lipophilic than fluorine. It can increase the overall lipophilicity of the compound, potentially improving its ability to cross cell membranes. It also serves as a bulky group that can influence the molecule's conformation and interaction with target proteins.

The combination of these two halogens on the cinnamic acid framework creates a unique derivative for screening in various biological assays. The broader class of cinnamic acid derivatives has demonstrated significant potential as anticancer, anti-inflammatory, antibacterial, and antidiabetic agents, making them a "privileged scaffold" in the design of new drugs.<sup>[2][3][8]</sup>

## Conclusion

The molecular structure of **3-chloro-2-fluorocinnamic acid** is a well-defined chemical entity whose identity is unequivocally confirmed through a synthesis-driven and spectroscopically-validated approach. Its architecture, featuring a trans-alkene bridge and a uniquely halogenated phenyl ring, provides a robust foundation for further chemical modification and biological evaluation. This guide has provided the core technical details, from its structural properties and spectroscopic fingerprint to its synthesis and rationale for its use in drug discovery, offering a comprehensive resource for researchers in the field.

## References

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